

Diethylmethoxyborane: A Technical Guide to Safe Handling, Storage, and Application

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Compound of Interest

Compound Name: Diethylmethoxyborane

Cat. No.: B030974

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and does not replace a formal Safety Data Sheet (SDS). Always consult the official SDS from your supplier before handling **diethylmethoxyborane**. The information provided herein is compiled from various sources and is accurate to the best of our knowledge.

Introduction

Diethylmethoxyborane ($(C_2H_5)_2BOCH_3$), also known as methoxydiethylborane, is a pyrophoric organoborane reagent widely used in organic synthesis. Its primary application lies in the diastereoselective reduction of β -hydroxy ketones to afford syn-1,3-diols, a crucial transformation in the synthesis of complex molecules such as statins and antibiotics.^{[1][2]} This guide provides in-depth information on the safety, handling, storage, and key applications of **diethylmethoxyborane** to ensure its safe and effective use in a laboratory setting.

Safety Information

Diethylmethoxyborane is a hazardous chemical that requires strict safety protocols. It is a highly flammable liquid and vapor that can catch fire spontaneously if exposed to air.^{[1][2]} It is also corrosive, causing severe skin burns and eye damage, and is suspected of causing cancer.^{[1][3]} The following tables summarize its key physical and safety properties.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₁₃ BO	[1]
Molecular Weight	99.97 g/mol	[4]
Appearance	Colorless to yellowish transparent liquid	[5]
Density	0.761 g/mL at 25 °C	[6][7]
Flash Point	-9 °C to -17 °C (1.4 °F to 21.2 °F)	[2][3][5]
Specific Gravity	0.813 - 0.868 g/cm ³	[2][3]
Vapor Pressure	23 hPa @ 20 °C	[3]
Refractive Index	n _{20/D} 1.387	[6][7]

Hazard Identification

Hazard	GHS Classification	Precautionary Statement Codes
Flammability	Flammable Liquid, Category 2; Pyrophoric Liquid, Category 1	H225, H250
Health Hazards	Acute Oral Toxicity, Category 4; Skin Corrosion/Irritation, Category 1B; Serious Eye Damage/Eye Irritation, Category 1; Skin Sensitization, Category 1; Carcinogenicity, Category 2; Specific target organ toxicity (single exposure), Category 3; Specific target organ toxicity (repeated exposure), Category 2	H302, H314, H317, H335, H336, H351, H373
Reactivity	Air and moisture sensitive; May form explosive peroxides	EUH019

Handling and Personal Protective Equipment (PPE)

Due to its pyrophoric and corrosive nature, **diethylmethoxyborane** must be handled with extreme caution in a controlled laboratory environment.

Engineering Controls

- Fume Hood: Always handle **diethylmethoxyborane** in a well-ventilated chemical fume hood.[\[8\]](#)
- Inert Atmosphere: Operations should be conducted under an inert atmosphere (e.g., dry nitrogen or argon) to prevent contact with air and moisture.[\[9\]](#)
- Grounding: Ground and bond all containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)

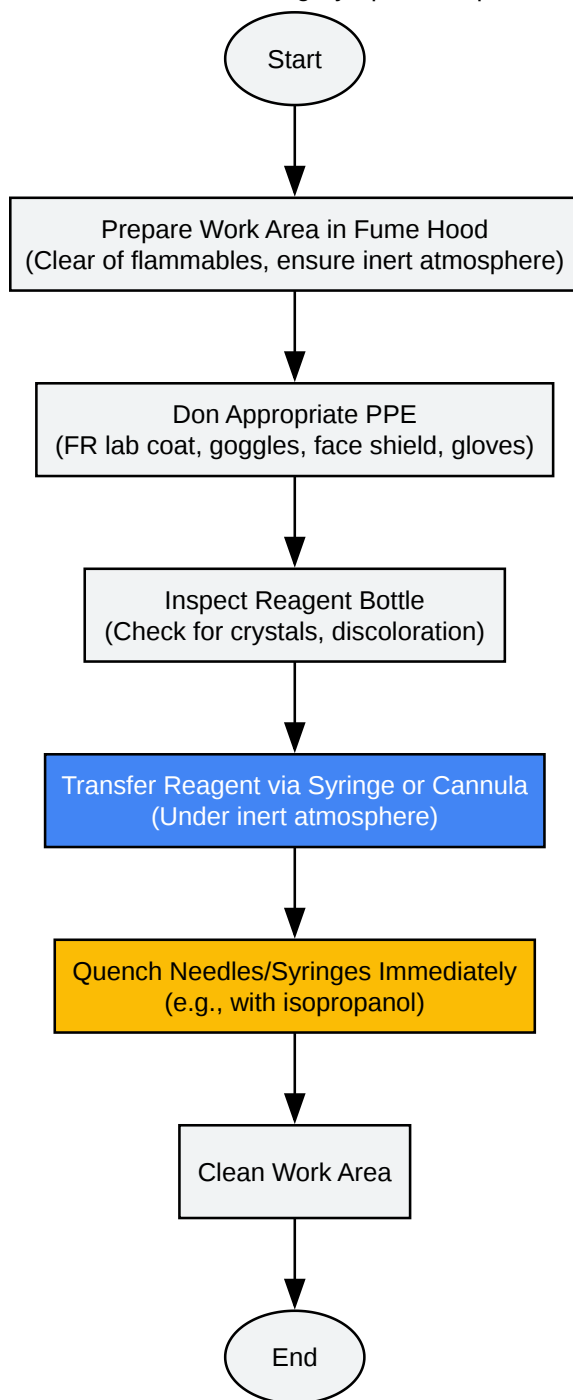
- Spark-Proof Tools: Use only non-sparking tools.[\[1\]](#)[\[8\]](#)
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible.[\[1\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a face shield.[\[8\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile, butyl rubber).[\[8\]](#)
- Body Protection: Wear a flame-retardant lab coat, long pants, and closed-toe shoes.[\[10\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.
[\[8\]](#)

Workflow for Handling Pyrophoric Liquids

Workflow for Handling Pyrophoric Liquids

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Caption: A logical workflow for the safe handling of pyrophoric liquids like **diethylmethoxyborane**.

Storage and Disposal

Proper storage and disposal are critical to mitigating the risks associated with **diethylmethoxyborane**.

Storage

- Location: Store in a flammables area, in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[2\]](#)[\[9\]](#)
- Inert Atmosphere: Keep under a nitrogen or argon atmosphere.[\[8\]](#)[\[9\]](#)
- Container: Keep containers tightly closed.[\[2\]](#)[\[9\]](#) Containers should be dated upon opening and periodically tested for the presence of peroxides.[\[1\]](#)[\[8\]](#)
- Incompatible Materials: Avoid contact with oxidizing agents, peroxides, and halogenated hydrocarbons.[\[2\]](#)[\[9\]](#)

Disposal

- Quenching: Unused or waste **diethylmethoxyborane** must be quenched carefully. A general procedure involves dilution with an inert solvent (e.g., hexane or toluene) followed by the slow, dropwise addition of a quenching agent such as isopropanol, ethanol, methanol, and finally water, all while cooling the reaction vessel in an ice bath.[\[5\]](#)[\[7\]](#)[\[11\]](#)
- Waste Disposal: Dispose of the quenched material and any contaminated items as hazardous waste in accordance with local, state, and federal regulations.[\[9\]](#)

Emergency Procedures

Fire Fighting

- Extinguishing Media: Use CO₂, dry chemical, dry sand, or alcohol-resistant foam. DO NOT use water or halogenated hydrocarbon fire extinguishers.[\[1\]](#)[\[9\]](#)

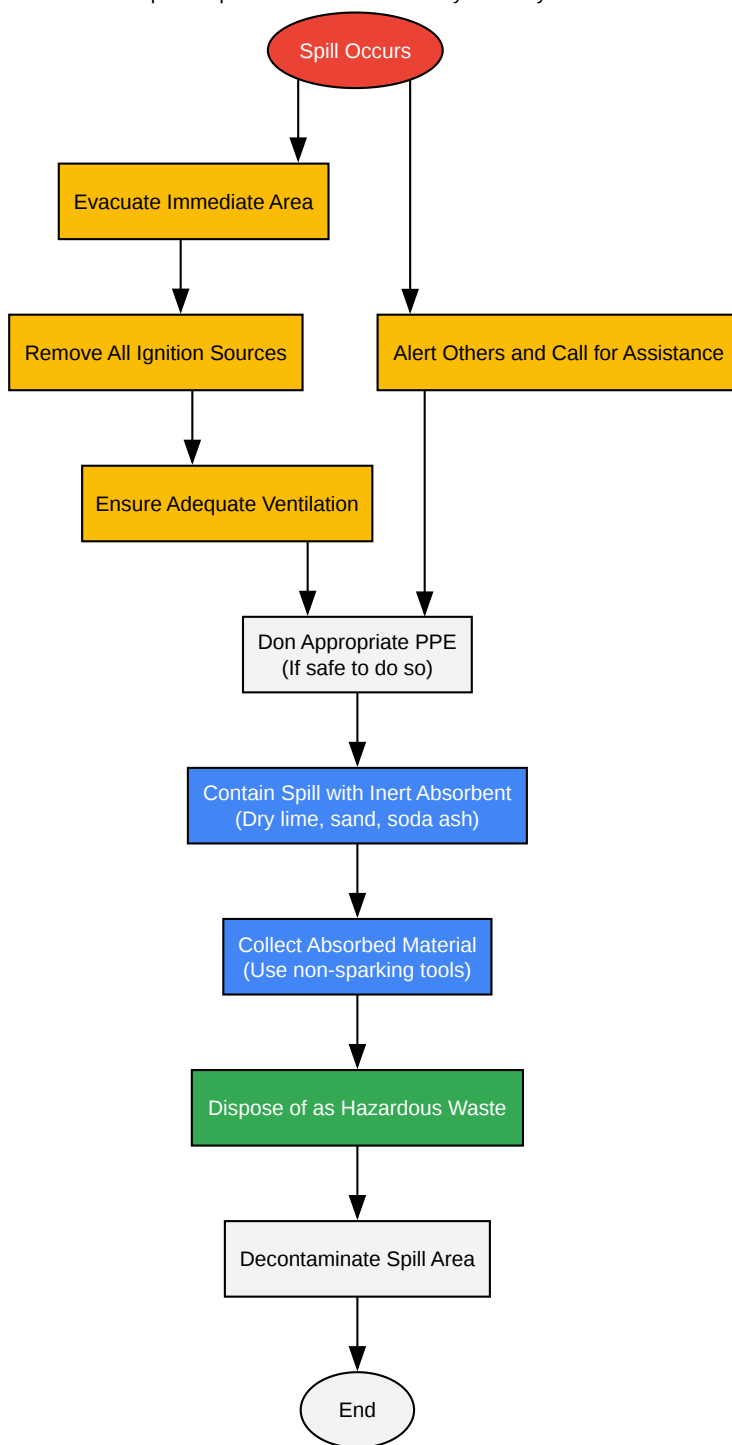
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[3\]](#)

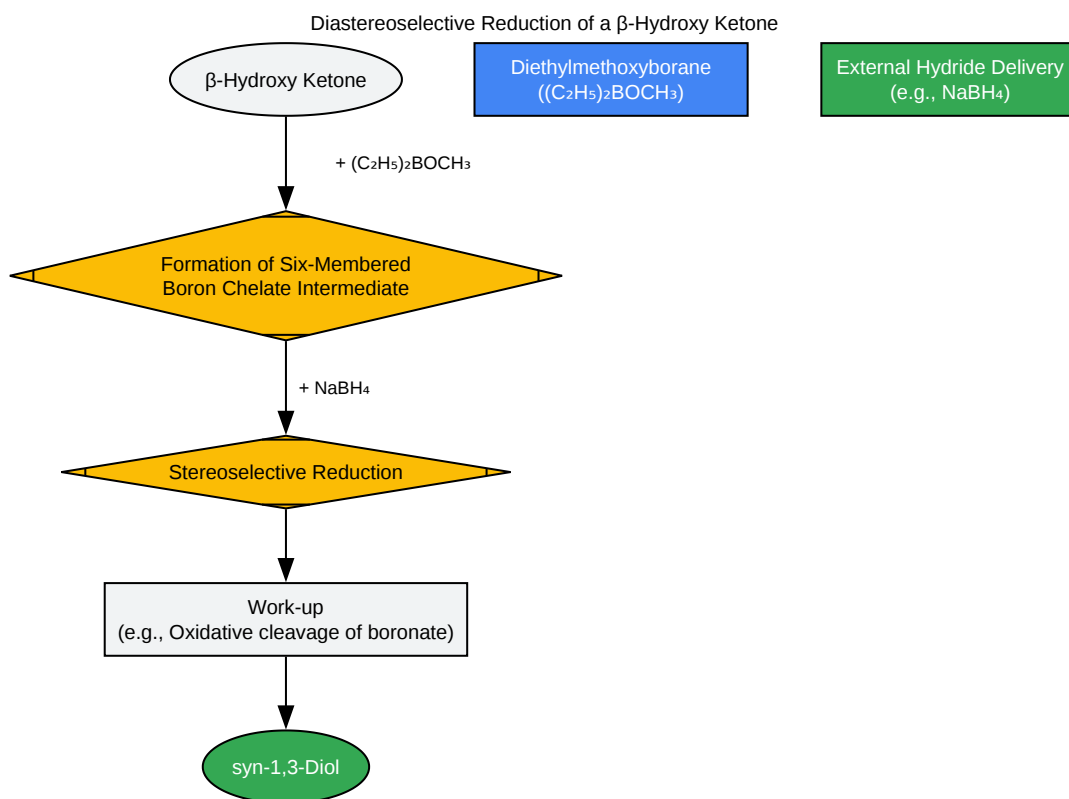
Accidental Release

- Immediate Actions: Evacuate the area, remove all ignition sources, and ensure adequate ventilation.[\[1\]](#)[\[8\]](#)
- Containment and Cleanup: Cover the spill with dry lime, sand, or soda ash.[\[9\]](#) Use non-sparking tools to collect the absorbed material into a suitable container for disposal.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Spill Response Workflow

Spill Response Workflow for Diethylmethoxyborane





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